

Tetraethylammonium chloride stability in solution

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Compound Focus: Tetraethylammonium Chloride

CAS No.: 56-34-8

Cat. No.: S566236

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TEAC Stability Overview

Tetraethylammonium chloride is a quaternary ammonium salt widely used as a potassium channel blocker in pharmacological research [1]. The solid form is generally stable at room temperature but is **hygroscopic** (moisture-absorbing) and should be stored in a desiccator to maintain stability [2]. Suppliers indicate it is typically shipped and can be stored at room temperature [3] [4].

Stability Data and Storage Specifications

The table below summarizes the key stability and handling parameters for TEAC based on manufacturer and supplier data.

Parameter	Specification / Condition
Recommended Storage	Room Temperature (RT), in a desiccator (dry environment) [1] [2]
Appearance	White to cream-white crystalline powder [4] [2]
Hygroscopicity	Yes [2]

Parameter	Specification / Condition
pH (in solution)	4.0 to 7.0 (50g/L, 25°C) [2]
Incompatibilities	Strong oxidizing agents [2]

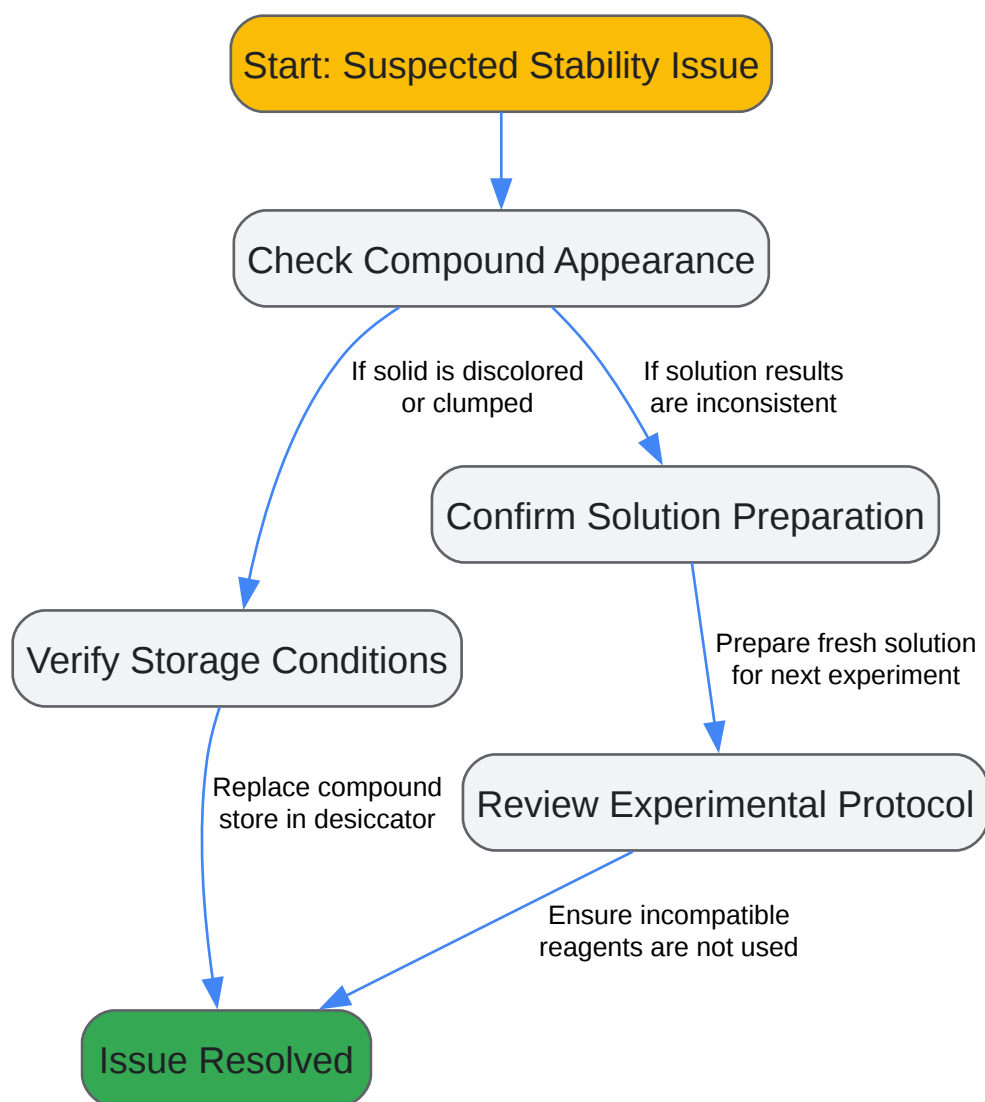
Solution Preparation & Stability Guidance

While comprehensive long-term stability studies on TEAC solutions were not found in the search results, you can ensure stability by following these best practices derived from experimental contexts.

- **Solubility:** TEAC is highly soluble, which facilitates solution preparation.
 - **Water:** ≥29.1 mg/mL [1] (approximately 33 mg/mL or 199 mM [3])
 - **DMSO:** ≥12.1 mg/mL [1] (approximately 33 mg/mL or 199 mM [3])
 - **Ethanol:** ≥16.5 mg/mL [1]
- **Solution Stability:** For experimental reliability, it is strongly recommended to **prepare fresh solutions daily**. If stock solutions must be stored, they should be kept at **2-8°C** and used within a short period. One supplier explicitly advises against long-term storage of solutions, recommending they be "used up soon" [1].

Troubleshooting Common Issues

The following workflow outlines steps to address stability and solution-related problems.



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Experimental Contexts from Literature

The search results show TEAC used in various experimental protocols. These examples illustrate how researchers handle the compound in practice, though specific stability data is not the focus.

- **Neuroscience Research:** In patch-clamp recordings to isolate transient potassium currents (IA), TEAC was used in the pipette solution at a concentration of **10 mM**. The solution's pH was adjusted to 7.4 at 37°C [3] [5].
- **Calcium Current Recording:** An internal solution for whole-cell voltage-clamp experiments contained **37 mM CsOH**, **10 mM HEPES**, and other components, with the pH adjusted to 7.3. The osmolarity was carefully controlled to 300 mOsm/liter [6].

- **Cellular Studies:** In experiments measuring calcium and cAMP signaling in insulin-secreting cells, TEAC was applied to the cells to induce membrane depolarization [7].

Frequently Asked Questions

- **What is the shelf life of solid TEAC?** The specific shelf life is not provided in the search results. However, the recommendation to store it in a desiccator at room temperature suggests it is stable for years if protected from moisture.
- **Can TEAC solutions be filter-sterilized?** While not explicitly mentioned, one source on preparing a "sterile external solution" for dorsal root ganglion neurons filtered the solution with a Nalgene filter unit [6]. This implies that filter sterilization is a viable method for TEAC-containing solutions.
- **What are the known incompatibilities of TEAC?** TEAC is noted to be incompatible with **strong oxidizing agents** [2]. It is also generally stable and does not react directly with common metal-based or organic reducing agents under normal conditions [8].

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